

Hazards and safety precautions for handling 2-Chloro-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Chloro-5-methoxyaniline

Cat. No.: B1294355

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling **2-Chloro-5-methoxyaniline**

This guide provides comprehensive safety information, handling procedures, and hazard data for **2-Chloro-5-methoxyaniline** (CAS No: 2401-24-3), intended for researchers, scientists, and professionals in drug development and other laboratory settings.

Chemical Identification and Physical Properties

2-Chloro-5-methoxyaniline, also known as 6-Chloro-m-anisidine, is an organic compound used as an intermediate in the synthesis of dyes and active pharmaceutical ingredients (APIs).

[1]

Table 1: Physical and Chemical Properties of **2-Chloro-5-methoxyaniline**

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO	[1][2]
Molecular Weight	157.60 g/mol	[3]
Appearance	Brown - Grey low melting solid or liquid; Clear pale yellow to pale orange to brown liquid.	[2][4]
Physical State	Low melting solid or Liquid.	[4]
Melting Point	23 - 27 °C / 73.4 - 80.6 °F	[4]
Boiling Point	135 - 137 °C / 275 - 278.6 °F @ 12 mmHg	[4]
Density	1.261 g/mL at 25 °C	[5]
Flash Point	> 110 °C / > 230 °F	[4]
Refractive Index	n ₂₀ /D 1.588	[5]
Solubility	Slightly soluble in water.	[6]

Hazard Identification and GHS Classification

2-Chloro-5-methoxyaniline is classified as a hazardous chemical by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[4][7] The signal word for this chemical is "Warning".[4]

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[4][8]
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin.[4][8]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled.[8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][8]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[4][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][8]

The primary target organ for single-exposure toxicity is the respiratory system.[4][7]

Safe Handling and Exposure Control

Proper handling and the use of engineering controls and personal protective equipment (PPE) are critical to minimize risk.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[4][7]
- Safety Stations: Ensure that eyewash stations and safety showers are located close to the workstation.[7]

Personal Protective Equipment (PPE)

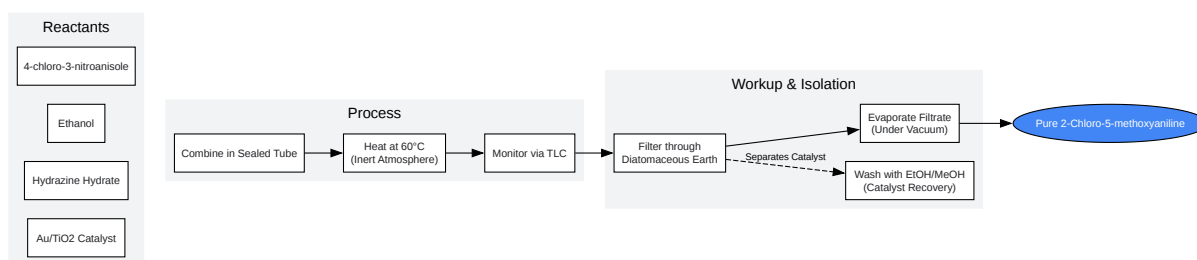
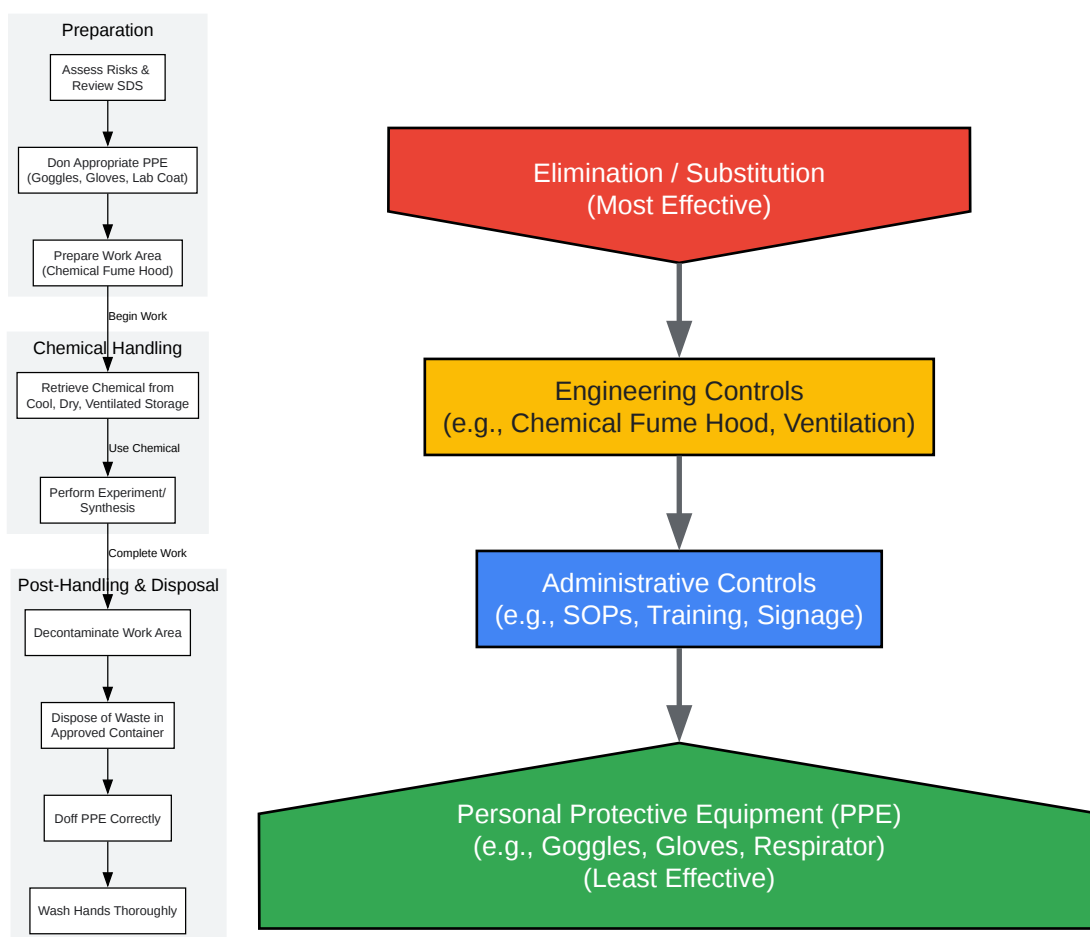
A risk assessment should be conducted to determine the appropriate PPE for the specific tasks being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]	To prevent eye contact which can cause serious irritation.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][7] A complete suit protecting against chemicals is recommended.[9]	To prevent skin irritation and absorption. Harmful in contact with skin.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4][7]	To prevent respiratory tract irritation. Harmful if inhaled.

Handling and Storage

- Handling: Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation.[4] Wash hands and any exposed skin thoroughly after handling.[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][7] Store locked up.[8][10]
- Incompatible Materials: Strong oxidizing agents and acids.[4]



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